

An In-Depth Technical Guide to the Pharmacology of ChemR23-IN-2

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Compound of Interest

Compound Name: ChemR23-IN-2

Cat. No.: B15143376

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This technical guide provides a comprehensive overview of the pharmacology of **ChemR23-IN-2**, a potent and orally efficacious inhibitor of the ChemR23 receptor. This document details the compound's mechanism of action, in vitro and in vivo properties, and the experimental protocols utilized for its characterization.

Introduction to ChemR23 and its Role in Inflammation

ChemR23, also known as chemokine-like receptor 1 (CMKLR1), is a G protein-coupled receptor (GPCR) that plays a significant role in inflammatory and immune responses. It is primarily expressed on various immune cells, including plasmacytoid dendritic cells (pDCs), macrophages, and natural killer (NK) cells. The endogenous ligands for ChemR23 are the chemoattractant protein chemerin and the lipid mediator resolvin E1 (RvE1). The activation of ChemR23 by its ligands can lead to diverse downstream effects, including cell migration and modulation of inflammatory pathways. Due to its involvement in various autoimmune diseases, such as systemic lupus erythematosus and psoriasis, ChemR23 has emerged as an attractive therapeutic target for the development of novel anti-inflammatory agents.

ChemR23-IN-2: A Potent Small Molecule Inhibitor

ChemR23-IN-2 is a small molecule inhibitor belonging to the 2-aminobenzoxazole class of compounds. It has been identified as a potent antagonist of the human ChemR23 receptor.

Table 1: Physicochemical Properties of **ChemR23-IN-2**

| Property | Value |
|-------------------|--|
| IUPAC Name | 4-Benzoxazolecarboxylic acid, 2- [(cyclopropylmethyl)[(1R)-1-[2'-(2,5-dihydro-5- oxo-1,2,4-oxadiazol-3-yl)-5'-methyl[1,1'- biphenyl]-4-yl]ethyl]amino]- |
| Molecular Formula | C29H26N4O5 |
| Molecular Weight | 510.54 g/mol |
| CAS Number | 2465086-50-2 |

Mechanism of Action

ChemR23-IN-2 exerts its inhibitory effect on ChemR23 through a distinct mechanism of action. Rather than acting as a classical competitive antagonist that blocks ligand binding, **ChemR23-IN-2** induces the internalization of the ChemR23 receptor. This leads to a reduction in the number of receptors available on the cell surface, thereby diminishing the cell's responsiveness to chemerin-induced signaling.

In Vitro Pharmacology

The in vitro activity of **ChemR23-IN-2** has been characterized in various cell-based assays, primarily using the human plasmacytoid dendritic cell line, CAL-1, which endogenously expresses ChemR23.

Table 2: In Vitro Activity of **ChemR23-IN-2**

| Assay | Cell Line | Parameter | Value | Reference |
|--|---------------|-----------|---|-----------|
| ChemR23 Inhibition | Not Specified | IC50 | 3.2 nM | [1][2] |
| Chemerin-Induced Chemotaxis Inhibition | CAL-1 | IC50 | Not explicitly stated for ChemR23-IN-2, but related compounds showed potent inhibition. | [1] |

In Vivo Pharmacology & Pharmacokinetics

While specific in vivo efficacy data for **ChemR23-IN-2** is not publicly available, a closely related analog from the same 2-aminobenzoxazole series, compound 38a, has been studied in cynomolgus monkeys. These studies provide insights into the potential in vivo profile of this class of inhibitors.[1]

Table 3: Pharmacokinetic Parameters of a Related 2-Aminobenzoxazole Analog (Compound 38a) in Cynomolgus Monkeys (Oral Administration)

| Parameter | Value |
|------------------------|---|
| Dose | Not Specified |
| Bioavailability (F%) | Good |
| Pharmacological Effect | Confirmed ChemR23 internalization on pDCs |

Note: The data presented is for a related compound and should be considered indicative for **ChemR23-IN-2**.

Experimental Protocols

The following are detailed methodologies for key experiments cited in the characterization of 2-aminobenzoxazole-based ChemR23 inhibitors.

Calcium Signaling Assay

- Objective: To determine the inhibitory effect of compounds on chemerin-induced intracellular calcium mobilization.
- Cell Line: CAL-1 cells endogenously expressing human ChemR23.
- Procedure:
 - CAL-1 cells are seeded in a 96-well plate and cultured.
 - The cells are loaded with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
 - The test compound (**ChemR23-IN-2**) at various concentrations is added to the wells and incubated.
 - Chemerin is added to the wells to stimulate the ChemR23 receptor.
 - The change in intracellular calcium concentration is measured by monitoring the fluorescence intensity using a suitable plate reader.
 - The IC₅₀ value is calculated by plotting the percentage of inhibition against the compound concentration.

Chemotaxis Assay

- Objective: To evaluate the ability of the compound to inhibit the migration of cells towards a chemerin gradient.
- Cell Line: CAL-1 cells.
- Apparatus: Transwell migration chambers.
- Procedure:
 - The lower chamber of the Transwell plate is filled with media containing chemerin.
 - CAL-1 cells are pre-incubated with the test compound (**ChemR23-IN-2**) at various concentrations.

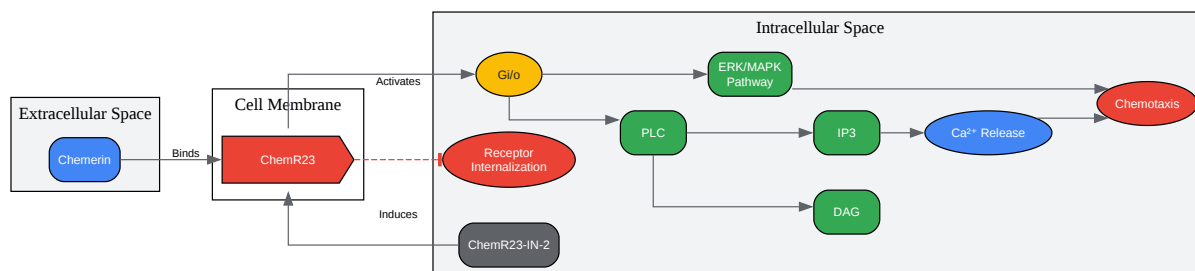
- The pre-treated cells are then seeded into the upper chamber of the Transwell insert.
- The plate is incubated to allow cell migration from the upper to the lower chamber.
- The number of migrated cells in the lower chamber is quantified using a cell viability assay or by direct cell counting.
- The IC50 value for chemotaxis inhibition is determined.

Receptor Internalization Assay

- Objective: To assess the ability of the compound to induce the internalization of the ChemR23 receptor.
- Cell Line: CAL-1 cells.
- Method: Flow cytometry.
- Procedure:
 - CAL-1 cells are treated with the test compound (**ChemR23-IN-2**) for a specified period.
 - The cells are then stained with a fluorescently labeled antibody that specifically binds to the extracellular domain of ChemR23.
 - The fluorescence intensity of the cell surface-bound antibody is measured using a flow cytometer.
 - A decrease in the mean fluorescence intensity in the compound-treated cells compared to the vehicle-treated control cells indicates receptor internalization.

Visualizations

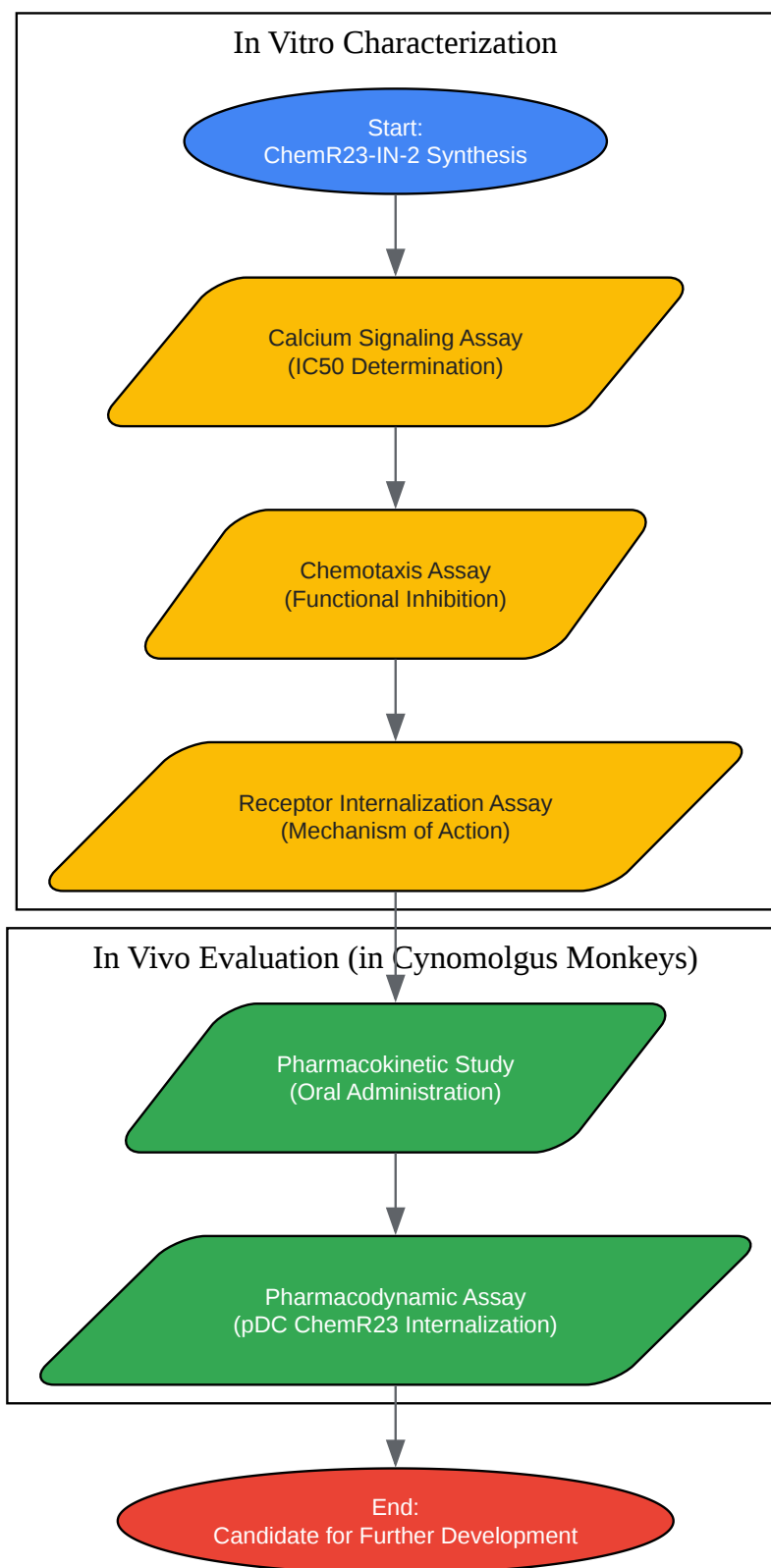
ChemR23 Signaling Pathway



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Caption: ChemR23 signaling and the mechanism of action of **ChemR23-IN-2**.

Experimental Workflow for ChemR23-IN-2 Characterization



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Caption: A generalized experimental workflow for characterizing **ChemR23-IN-2**.

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References

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